

An In-depth Technical Guide to 1,2-Difluoro-3-allylbenzene

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Compound of Interest

Compound Name: 1,2-Difluoro-3-(prop-2-EN-1-
YL)benzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 1,2-Difluoro-3-allylbenzene (CAS No. 1227785-64-9), a fluorinated aromatic compound with significant potential in medicinal chemistry and materials science. This document delves into its chemical identity, physicochemical properties, synthesis strategies, and known applications, with a particular focus on its relevance to drug discovery. The strategic incorporation of both vicinal fluorine atoms and a reactive allyl group on a benzene ring presents a unique scaffold for the development of novel molecular entities. This guide is intended to serve as a valuable resource for researchers and scientists engaged in the design and synthesis of advanced organic molecules.

Chemical Identity and Synonyms

The subject of this guide is the chemical compound with the following identifiers:

- Systematic IUPAC Name: **1,2-Difluoro-3-(prop-2-en-1-yl)benzene**[\[1\]](#)

- Common Name: 1,2-Difluoro-3-allylbenzene
- CAS Number: 1227785-64-9[1]
- Molecular Formula: C₉H₈F₂[1]
- Molecular Weight: 154.16 g/mol [1]

For clarity and consistency, the IUPAC name, **1,2-Difluoro-3-(prop-2-en-1-yl)benzene**, will be used throughout this guide.

Physicochemical and Spectral Properties

Detailed experimental data for **1,2-Difluoro-3-(prop-2-en-1-yl)benzene** is not extensively published. However, based on the properties of its constituent parts and related molecules, the following characteristics can be anticipated.

Table 1: Estimated Physicochemical Properties

Property	Value	Source/Justification
Appearance	Colorless liquid	Based on similar substituted benzenes.
Boiling Point	Not available	Likely higher than 1,2-difluorobenzene (92 °C) due to the allyl group.
Density	Not available	Likely slightly higher than water, similar to other fluorinated aromatics.
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethers, halogenated solvents, aromatic hydrocarbons).	General solubility of non-polar aromatic compounds.
Storage	Sealed in dry, 2-8°C[1]	Recommended by chemical suppliers.

Table 2: Predicted Spectral Data

Spectroscopy	Predicted Features
^1H NMR	Aromatic Protons: Complex multiplets in the aromatic region (approx. δ 6.9-7.3 ppm). Allylic Protons: A doublet for the CH_2 group (approx. δ 3.4 ppm), a multiplet for the internal vinyl CH (approx. δ 5.8-6.0 ppm), and two multiplets for the terminal vinyl CH_2 (approx. δ 5.0-5.2 ppm).
^{13}C NMR	Aromatic Carbons: Multiple signals in the aromatic region (approx. δ 115-155 ppm), with characteristic C-F couplings. Allylic Carbons: Signals for the CH_2 (approx. δ 30-35 ppm), internal CH (approx. δ 135-140 ppm), and terminal CH_2 (approx. δ 115-120 ppm).
^{19}F NMR	Two distinct signals in the aromatic fluorine region, likely showing coupling to each other and to adjacent protons.
Mass Spec (EI)	Molecular Ion (M^+): $m/z = 154$. Fragmentation: Loss of allyl radical (C_3H_5) leading to a peak at $m/z = 113$. Further fragmentation of the difluorobenzene ring.

Synthesis and Reactivity

The synthesis of **1,2-Difluoro-3-(prop-2-en-1-yl)benzene** is not explicitly detailed in readily available literature. However, established synthetic methodologies for analogous compounds provide a strong foundation for its preparation. The two most probable synthetic routes are ortho-lithiation followed by allylation, and palladium-catalyzed cross-coupling reactions.

Synthesis via ortho-Lithiation

The presence of the two fluorine atoms acidifies the protons on the benzene ring, particularly the one positioned between them. This allows for regioselective deprotonation using a strong

base, a process known as ortho-lithiation. The resulting aryllithium intermediate can then be quenched with an allyl electrophile.

Workflow 1: Synthesis via ortho-Lithiation



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Caption: Proposed synthesis of 1,2-Difluoro-3-allylbenzene via ortho-lithiation.

Detailed Protocol: Synthesis of **1,2-Difluoro-3-(prop-2-en-1-yl)benzene** via ortho-Lithiation (Representative)

Disclaimer: This is a representative protocol based on similar reactions and should be optimized for safety and yield.

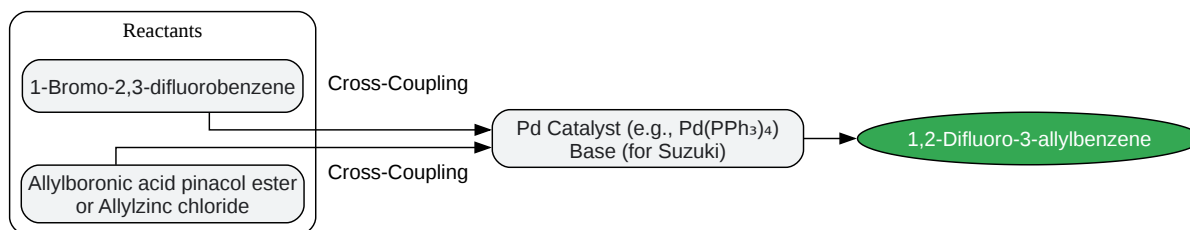
- Setup: To an oven-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, a thermometer, and a dropping funnel, add anhydrous tetrahydrofuran (THF). Cool the flask to -78 °C in a dry ice/acetone bath.
- Starting Material: Add 1,2-difluorobenzene (1.0 equivalent) to the cooled THF.
- Lithiation: Slowly add a solution of n-butyllithium (n-BuLi) in hexanes (1.05 equivalents) dropwise to the stirred solution, maintaining the internal temperature below -70 °C. Stir the reaction mixture at -78 °C for 1-2 hours.
- Allylation: Add allyl bromide (1.1 equivalents) dropwise to the reaction mixture. Allow the reaction to slowly warm to room temperature and stir for an additional 12-16 hours.
- Quenching: Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl).
- Extraction: Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x volume of aqueous layer).

- **Washing:** Wash the combined organic layers with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a non-polar eluent system (e.g., hexanes or a hexane/ethyl acetate gradient) to yield the pure **1,2-Difluoro-3-(prop-2-en-1-yl)benzene**.

Synthesis via Palladium-Catalyzed Cross-Coupling

Palladium-catalyzed cross-coupling reactions are a powerful tool for the formation of carbon-carbon bonds. A plausible approach would involve the reaction of a 1,2-difluorophenyl-containing organometallic reagent with an allyl electrophile, or vice versa. For instance, a Negishi or Suzuki-Miyaura coupling could be employed.

Workflow 2: Synthesis via Palladium-Catalyzed Cross-Coupling



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Sources

- 1. 1227785-64-9|1,2-Difluoro-3-(prop-2-en-1-yl)benzene|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2-Difluoro-3-allylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7972230/docs#an-in-depth-technical-guide-to-1-2-difluoro-3-allylbenzene\]](https://www.benchchem.com/product/b7972230/docs#an-in-depth-technical-guide-to-1-2-difluoro-3-allylbenzene)

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